

An In-Depth Technical Guide to 1-(2-Bromoethynyl)-2-fluorobenzene

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Compound of Interest

Compound Name: 1-(2-Bromoethynyl)-2-fluorobenzene

CAS No.: 1246224-44-1

Cat. No.: B1383996

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-(2-Bromoethynyl)-2-fluorobenzene**, a halogenated aromatic alkyne of significant interest in synthetic chemistry and drug discovery. The unique juxtaposition of a reactive bromoalkyne moiety and an electronically influential fluorine atom on a benzene ring imparts a distinct chemical personality to this molecule, making it a valuable building block for the synthesis of complex organic structures. This document will delve into the known properties, a plausible synthetic approach, expected reactivity, and potential applications of this compound, with a particular focus on its relevance to medicinal chemistry. While specific experimental data for this compound is not extensively published, this guide will draw upon established principles of organic chemistry and data from structurally related molecules to provide a robust and insightful resource.

Introduction: The Strategic Importance of Fluorinated Bromoalkynes

The incorporation of fluorine into bioactive molecules is a well-established strategy in modern drug discovery. The unique properties of fluorine, such as its small size, high electronegativity, and ability to form strong carbon-fluorine bonds, can profoundly influence a drug candidate's metabolic stability, lipophilicity, and binding affinity to biological targets.[1][2] Bromoalkynes, on the other hand, are versatile synthetic intermediates, readily participating in a variety of coupling reactions, cycloadditions, and nucleophilic additions.

1-(2-Bromoethynyl)-2-fluorobenzene, with its CAS Number 1246224-44-1, combines these two critical functionalities.[3] The presence of the fluorine atom at the ortho position to the bromoethynyl group is expected to modulate the reactivity of the alkyne and the aromatic ring, offering unique opportunities for selective chemical transformations. This guide aims to provide a detailed technical resource for researchers looking to utilize this promising, yet not extensively documented, chemical entity.

Physicochemical and Spectroscopic Profile

While detailed experimental data is limited, we can infer a physicochemical and spectroscopic profile for **1-(2-Bromoethynyl)-2-fluorobenzene** based on its structure and data from chemical suppliers.

Physicochemical Properties

Property	Value	Source
CAS Number	1246224-44-1	BLD Pharm[3]
Molecular Formula	C ₈ H ₄ BrF	BLD Pharm[3]
Molecular Weight	199.02 g/mol	BLD Pharm[3]
Appearance	Likely a solid or liquid	Inferred
Storage	Inert atmosphere, 2-8°C	BLD Pharm[3]
Transportation	Cold-chain	BLD Pharm[3]
SMILES Code	FC1=CC=CC=C1C#CBr	BLD Pharm[3]

Predicted Spectroscopic Data

A comprehensive understanding of a molecule's structure is impossible without spectroscopic analysis. Below are the predicted key features for the ^1H NMR, ^{13}C NMR, IR, and Mass Spectra of **1-(2-Bromoethynyl)-2-fluorobenzene**. These predictions are based on established principles of spectroscopy and data from analogous compounds.

2.2.1. ^1H and ^{13}C NMR Spectroscopy

The fluorine atom will introduce characteristic couplings in both the proton and carbon NMR spectra.

- ^1H NMR: The aromatic region will display a complex multiplet pattern for the four protons on the benzene ring, with coupling constants influenced by the adjacent fluorine atom.
- ^{13}C NMR: The spectrum will show eight distinct signals. The carbons of the alkyne will appear in the range of 70-90 ppm. The carbon attached to the fluorine will exhibit a large one-bond C-F coupling constant (^1JCF), and the other aromatic carbons will show smaller two- and three-bond couplings (^2JCF and ^3JCF).

2.2.2. Infrared (IR) Spectroscopy

Wavenumber (cm^{-1})	Intensity	Assignment
~2200	Strong	$\text{C}\equiv\text{C}$ stretch (alkyne)
~1600-1450	Medium-Strong	Aromatic $\text{C}=\text{C}$ stretches
~1250-1100	Strong	C-F stretch
~750	Strong	C-H out-of-plane bend (ortho-disubstituted)
~600-500	Medium	C-Br stretch

2.2.3. Mass Spectrometry (MS)

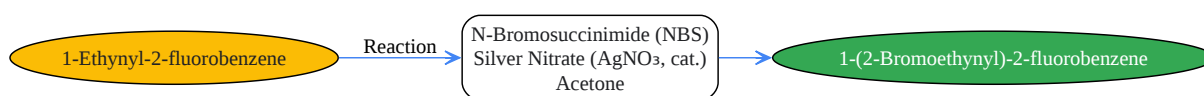
The mass spectrum will show a characteristic isotopic pattern for the molecular ion peak due to the presence of bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio). Key fragmentation patterns

would likely involve the loss of the bromine atom and potentially the entire bromoethynyl group.

Synthesis and Handling

Proposed Synthetic Route

A common and effective method for the synthesis of bromoalkynes is the reaction of a terminal alkyne with N-bromosuccinimide (NBS) in the presence of a silver catalyst, typically silver nitrate (AgNO_3). Therefore, a plausible synthesis of **1-(2-Bromoethynyl)-2-fluorobenzene** would start from 1-ethynyl-2-fluorobenzene.



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Caption: Proposed synthesis of **1-(2-Bromoethynyl)-2-fluorobenzene**.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask protected from light, dissolve 1-ethynyl-2-fluorobenzene in acetone.
- **Addition of Reagents:** Add a catalytic amount of silver nitrate followed by the portion-wise addition of N-bromosuccinimide.
- **Reaction Monitoring:** Stir the reaction at room temperature and monitor its progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Workup:** Upon completion, quench the reaction with a saturated aqueous solution of sodium thiosulfate. Extract the product with an appropriate organic solvent (e.g., diethyl ether or dichloromethane).
- **Purification:** Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

Causality Behind Experimental Choices:

- **NBS as Brominating Agent:** NBS is a convenient and safe source of electrophilic bromine.
- **Silver Nitrate Catalyst:** The silver(I) ion is thought to activate the terminal alkyne, making it more susceptible to electrophilic attack by bromine.
- **Acetone as Solvent:** Acetone is a common solvent for this type of reaction as it is polar enough to dissolve the reagents but generally unreactive under these conditions.
- **Protection from Light:** This is a standard precaution for reactions involving silver salts and NBS, which can be light-sensitive.

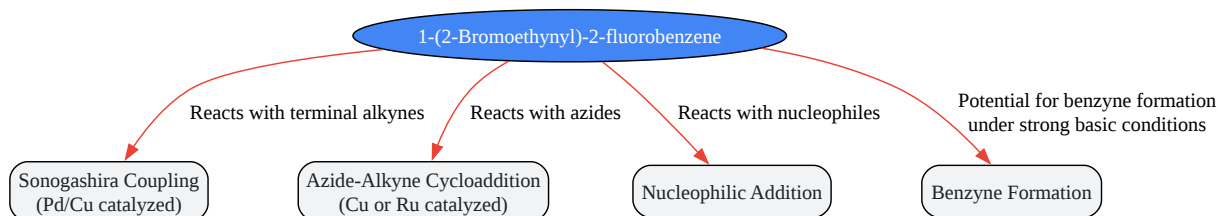
Handling and Safety

Bromoalkynes are generally considered to be reactive and potentially hazardous compounds. While a specific safety data sheet for **1-(2-Bromoethynyl)-2-fluorobenzene** is not widely available, the following precautions, based on similar compounds, should be taken:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Ventilation:** Handle the compound in a well-ventilated fume hood.
- **Storage:** As recommended, store in an inert atmosphere at 2-8°C and protect from light.^[3]
- **Incompatibilities:** Avoid contact with strong oxidizing agents and strong bases.

Chemical Reactivity and Synthetic Applications

The reactivity of **1-(2-Bromoethynyl)-2-fluorobenzene** is dictated by its two key functional groups: the bromoalkyne and the fluorinated aromatic ring.



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Caption: Key reaction pathways for **1-(2-Bromoethynyl)-2-fluorobenzene**.

Reactions of the Bromoalkyne Moiety

The bromoalkyne is a versatile functional group that can participate in a variety of transformations.

- **Sonogashira Coupling**: This is one of the most powerful methods for forming carbon-carbon bonds. **1-(2-Bromoethynyl)-2-fluorobenzene** can be coupled with terminal alkynes in the presence of a palladium catalyst and a copper(I) co-catalyst to generate unsymmetrical diynes. This reaction is highly valuable for the synthesis of complex molecular scaffolds.
- **Azide-Alkyne Cycloaddition ("Click Chemistry")**: Although less reactive than terminal alkynes, bromoalkynes can undergo cycloaddition reactions with azides to form triazoles, which are important pharmacophores. This reaction may require specific catalytic conditions.
- **Nucleophilic Addition**: The electron-withdrawing nature of the bromine atom makes the alkyne susceptible to attack by nucleophiles. This can be a route to functionalized alkenes with high stereoselectivity.

Influence of the Fluoroaromatic Ring

The fluorine atom at the ortho position has several important effects:

- **Electronic Effects**: As a strongly electron-withdrawing group, the fluorine atom can influence the reactivity of the bromoalkyne.

- **Benzyne Formation:** Ortho-halofluorobenzenes are classic precursors for the generation of benzyne intermediates upon treatment with strong bases like organolithium reagents.[4] This highly reactive intermediate can then be trapped with various dienes or nucleophiles to rapidly build molecular complexity.
- **Drug-Receptor Interactions:** In a drug discovery context, the fluorine atom can participate in favorable interactions with biological targets, such as hydrogen bonding and dipole-dipole interactions, potentially enhancing binding affinity.[5]

Potential Applications in Drug Discovery

The structural motifs accessible from **1-(2-Bromoethynyl)-2-fluorobenzene** are prevalent in many biologically active compounds.

- **Scaffold for Kinase Inhibitors:** Many kinase inhibitors feature a heterocyclic core attached to a substituted aromatic ring. The reactivity of the bromoalkyne allows for the construction of various heterocyclic systems, while the fluorophenyl group can occupy the solvent-exposed region of the ATP-binding pocket, a common strategy in kinase inhibitor design.
- **Probes for Chemical Biology:** The alkyne handle can be used to attach reporter tags, such as fluorophores or biotin, via click chemistry. This would allow for the use of molecules derived from **1-(2-Bromoethynyl)-2-fluorobenzene** as chemical probes to study biological systems.
- **^{18}F Radiolabeling for PET Imaging:** While direct radiolabeling of the aromatic fluorine would be challenging, the molecule could serve as a precursor to more complex structures that are then amenable to the introduction of ^{18}F for use as positron emission tomography (PET) tracers. The use of ^{18}F in PET is a powerful tool in both preclinical and clinical drug development.

Conclusion

1-(2-Bromoethynyl)-2-fluorobenzene is a chemical building block with significant untapped potential. Its unique combination of a reactive bromoalkyne and an electronically influential ortho-fluorine atom makes it an attractive starting material for the synthesis of a wide range of complex and potentially bioactive molecules. While the currently available experimental data on this specific compound is sparse, this technical guide has provided a comprehensive overview of its expected properties, a plausible synthetic route, and its likely reactivity based on well-

established chemical principles. It is hoped that this guide will serve as a valuable resource for researchers and inspire further investigation into the chemistry and applications of this promising compound.

References

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